

Formulation of lithium complex greases using palmitic acid

Author: BenchChem Technical Support Team. **Date:** March 2026

Compound of Interest

Compound Name: *Lithium palmitate*

CAS No.: 20466-33-5

Cat. No.: B1603027

[Get Quote](#)

Executive Summary

This application note details the formulation and manufacturing protocol for Lithium Complex Greases utilizing Palmitic Acid (C16:0) as the primary thickener, complexed with Azelaic Acid (C9:0). While 12-Hydroxystearic acid (12-HSA) is the industry standard for lithium soaps, palmitic acid offers distinct cost advantages and specific rheological profiles suitable for high-volume industrial applications.

This guide addresses the technical challenges of using non-hydroxylated fatty acids—specifically the lack of hydrogen bonding sites—by optimizing the complexing ratio and thermal ramp profile to achieve a dropping point exceeding 260°C and NLGI Grade 2 consistency.

Scientific Background & Mechanism

The Chemistry of Complex Soaps

A "simple" lithium grease relies on the fibers of **Lithium Palmitate** to trap base oil. However, these fibers melt/disassociate around 200°C. To create a "complex" grease with high thermal stability (Dropping Point >260°C), a complexing agent (dicarboxylic acid) is introduced.

- Primary Thickener: Palmitic Acid ()
). Provides the bulk fiber network.

- Complexing Agent: Azelaic Acid (

). Cross-links the fibers through ionic interactions with Lithium, creating a denser, more thermally resistant "hybrid" crystal lattice.

The Palmitic Challenge

Unlike 12-HSA, Palmitic acid lacks the hydroxyl (-OH) group at the 12th carbon. In 12-HSA greases, this group forms inter-fiber hydrogen bonds that add structural rigidity.

- Implication: When using Palmitic acid, the crystallization rate (thermal ramp) and complexing ratio become the critical process parameters (CPPs) to compensate for the missing hydrogen bonds.

Materials & Equipment

Table 1: Formulation Bill of Materials (Target: 1 kg Batch, NLGI Grade 2)

Component	Function	Mass (g)	% wt	Notes
Base Oil (ISO VG 220)	Lubricant Fluid	830.0	83.0%	Mineral (Group II) or PAO. Split into initial/quench portions.
Palmitic Acid (98%)	Primary Acid	105.0	10.5%	Source of long-chain soap fibers.
Azelaic Acid	Complexing Agent	35.0	3.5%	Dicarboxylic acid for high-temp stability.
LiOH·H ₂ O	Alkali	~30.0	3.0%	Stoichiometric excess required (see Protocol).
Antioxidant	Additive	5.0	0.5%	Phenolic or Aminic type (e.g., BHT).
Water	Catalyst/Solvent	50.0	N/A	Evaporates during processing.

Equipment:

- Pressurized Reactor or Open Kettle (with high-torque anchor agitator).
- Heating Jacket (Capable of 250°C).
- Colloid Mill or Homogenizer (Critical for fiber shearing).
- Cone Penetrometer (ASTM D217).^{[1][2]}

Manufacturing Protocol

Phase 1: Saponification (The "Cook")

- Step 1: Dispersion. Charge 50% of the Base Oil (415g), Palmitic Acid (105g), and Azelaic Acid (35g) into the reactor.
- Step 2: Melting. Heat to 85°C under moderate agitation (60 RPM). Ensure acids are fully melted and homogenous.
- Step 3: Neutralization. Dissolve Lithium Hydroxide (LiOH) in the distilled water (1:2 ratio). Slowly add this aqueous solution to the reactor.
 - Exothermic Note: Expect a temperature rise.
 - Chemistry:

Phase 2: Dehydration & Complexing

- Step 4: Dehydration Ramp. Increase temperature to 110°C-120°C. Hold for 30 minutes to boil off the water of reaction.
 - Visual Check: The grease will transition from milky/opaque to translucent as water leaves.
- Step 5: High-Temperature Refining (Critical). Ramp temperature to 205°C at a rate of 2°C/min.
 - Mechanism:[3][4][5][6] This high heat forces the Palmitate and Azelaate salts to co-crystallize into the complex structure.
 - Hold: Maintain 205°C for 15 minutes. Do not exceed 220°C or oxidation of the base oil may occur.

Phase 3: Quenching & Finishing

- Step 6: Quench. Rapidly add the remaining 50% of Base Oil (415g). This "thermal shock" stops crystal growth, preventing the fibers from becoming too large (which causes oil bleed).
 - Target temperature after quench: 160°C.
- Step 7: Additives. Cool to 80°C. Add Antioxidants and any EP/AW packages.

- Step 8: Milling. Pass the grease through a colloid mill (gap 0.05mm) or homogenizer.
 - Why? Unmilled complex grease is grainy. Shearing aligns the fibers, increasing yield (thickening efficiency) and gloss.

Process Visualization

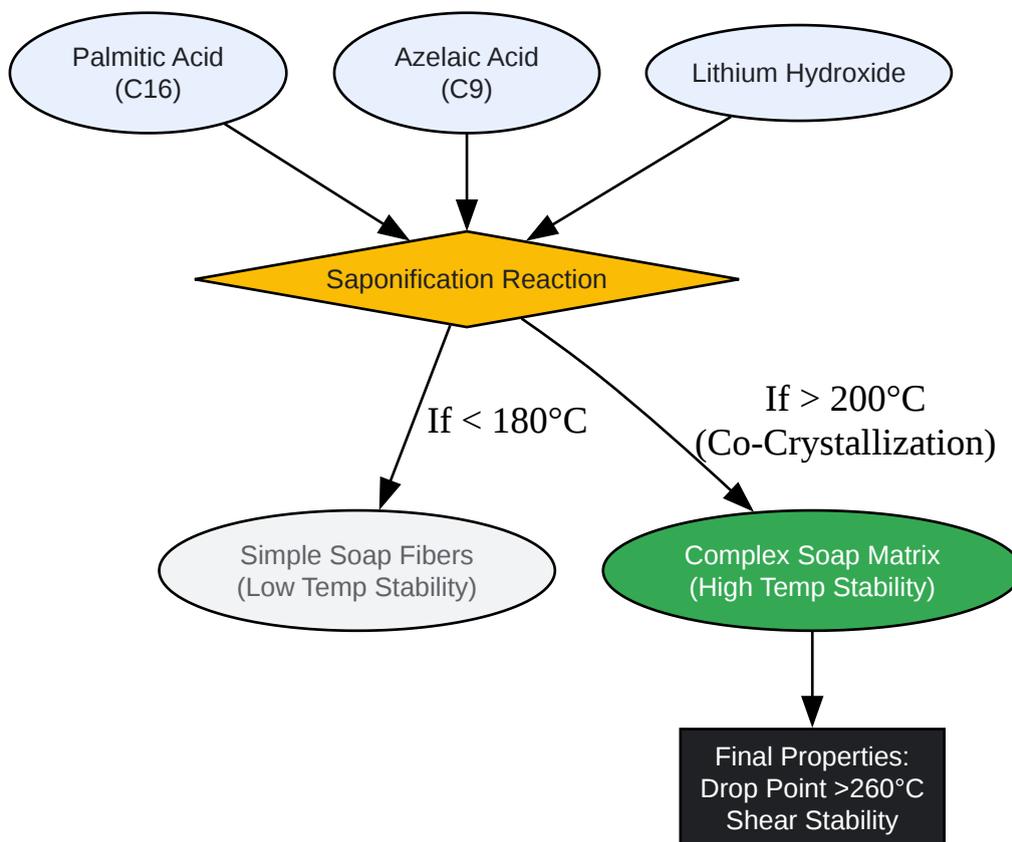
Figure 1: Manufacturing Workflow & Critical Control Points



[Click to download full resolution via product page](#)

Caption: Workflow illustrating the thermal ramp from saponification to high-temperature complexing.

Figure 2: Microstructural Logic



[Click to download full resolution via product page](#)

Caption: The necessity of high-temperature processing to transition from simple soap to complex matrix.

Characterization & Quality Control

To validate the protocol, the following tests are mandatory.

Table 2: Quality Control Metrics

Test Parameter	Method	Target Value	Troubleshooting (If Failed)
Cone Penetration	ASTM D217	265–295 (0.1mm)	Too Soft: Insufficient soap content or poor milling. Too Hard: Excess soap or insufficient quenching.
Dropping Point	ASTM D2265	> 260°C	Low (<200°C): Complexing failed. Peak temp (205°C) was not reached or Azelaic acid ratio is too low.
Oil Separation	ASTM D6184	< 3.0%	High Bleed: Cooling rate was too slow (large crystals formed). Increase quench speed.
Mechanical Stability	ASTM D1831	< 10% change	Poor Stability: Incomplete reaction. Ensure 15 min hold at 205°C.

References

- National Lubricating Grease Institute (NLGI). (2024). Grease Production Survey Report. Retrieved from [[Link](#)]
- Cano, F., & Cortijo, M. (2020). Influence of the complexing agent on the microstructure of lithium lubricating greases. Tribology International. Retrieved from [[Link](#)]
- Lugt, P. M. (2013). Grease Lubrication in Rolling Bearings. Wiley-Blackwell. Retrieved from [[Link](#)]

- ASTM International. (2023). ASTM D2265-23: Standard Test Method for Dropping Point of Lubricating Grease Over Wide Temperature Range. Retrieved from [[Link](#)]
- ExxonMobil. (n.d.). Lithium Complex Grease Technical Data Sheet. Retrieved from [[Link](#)]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. matrix-lubricants.com [matrix-lubricants.com]
- 2. sinopecenergy.com [sinopecenergy.com]
- 3. makingchembooks.com [makingchembooks.com]
- 4. CA2103332C - Method of preparing high dropping point lithium complex soap greases - Google Patents [patents.google.com]
- 5. stratcoinc.com [stratcoinc.com]
- 6. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [Formulation of lithium complex greases using palmitic acid]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1603027#formulation-of-lithium-complex-greases-using-palmitic-acid>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com